

# Application Notes and Protocols: Synthesis of (S)-(4-Benzylmorpholin-3-yl)methanol

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## Compound of Interest

Compound Name: (S)-(4-Benzylmorpholin-3-yl)methanol

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This document provides a detailed protocol for the synthesis of **(S)-(4-Benzylmorpholin-3-yl)methanol**, a chiral morpholine derivative that serves as a valuable building block in medicinal chemistry and drug discovery.<sup>[1]</sup> The protocol is based on the alkylation of (S)-Morpholin-3-ylmethanol with benzyl bromide.

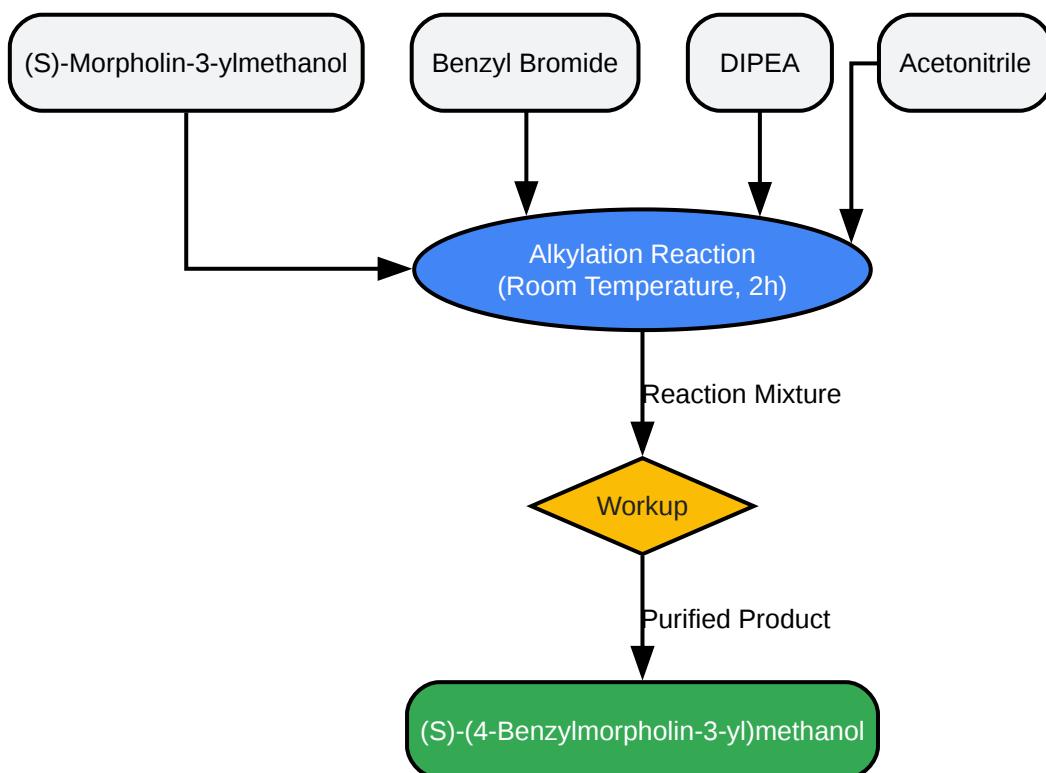
## Chemical Properties and Data

Parameter	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>17</sub> NO <sub>2</sub>	[2]
Molecular Weight	207.27 g/mol	[1][2]
CAS Number	101376-25-4	[1]
Appearance	Not specified in literature	
Purity	>95% (commercially available)	[2]
Storage	2-8 °C	[2]

## Reaction Scheme

The synthesis involves the N-alkylation of (S)-Morpholin-3-ylmethanol with benzyl bromide in the presence of a non-nucleophilic base.

Diagram of the Synthetic Pathway



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Caption: Synthetic workflow for **(S)-(4-Benzylmorpholin-3-yl)methanol**.

## Experimental Protocol

This protocol details the step-by-step synthesis of **(S)-(4-Benzylmorpholin-3-yl)methanol**.

## Materials and Reagents

Reagent	Formula	MW	CAS No.	Notes
(S)-Morpholin-3-ylmethanol	C <sub>5</sub> H <sub>11</sub> NO <sub>2</sub>	117.15		Starting Material
Benzyl Bromide	C <sub>7</sub> H <sub>7</sub> Br	171.03	100-39-0	Alkylating Agent
N,N-Diisopropylethylamine (DIPEA)	C <sub>8</sub> H <sub>19</sub> N	129.24	7087-68-5	Base
Acetonitrile (ACN)	CH <sub>3</sub> CN	41.05	75-05-8	Solvent
Dichloromethane (DCM)	CH <sub>2</sub> Cl <sub>2</sub>	84.93	75-09-2	Extraction Solvent
Saturated aq. Sodium Bicarbonate	NaHCO <sub>3</sub>	84.01	144-55-8	Wash Solution
Saturated aq. Potassium Hydroxide	KOH	56.11	1310-58-3	Wash Solution
Sodium Sulfate (anhydrous)	Na <sub>2</sub> SO <sub>4</sub>	142.04	7757-82-6	Drying Agent

## Procedure

- Reaction Setup: To a solution of (S)-Morpholin-3-ylmethanol in acetonitrile, add N,N-Diisopropylethylamine (DIPEA) as a base.[\[3\]](#)
- Addition of Alkylating Agent: To the stirred solution, add benzyl bromide.[\[3\]](#)
- Reaction: Stir the reaction mixture at room temperature (approximately 20°C) for 2 hours.[\[3\]](#)
- Solvent Removal: After the reaction is complete, concentrate the mixture under reduced pressure to remove the acetonitrile.[\[3\]](#)
- Workup and Extraction:

- Dissolve the residue in dichloromethane.[3]
- Wash the organic layer sequentially with saturated aqueous sodium bicarbonate and saturated aqueous potassium hydroxide.[3]
- Dry the organic layer over anhydrous sodium sulfate.[3]
- Filter the mixture to remove the drying agent.[3]
- Final Concentration: Concentrate the filtrate under reduced pressure to yield the final product, **(S)-(4-Benzylmorpholin-3-yl)methanol**.[3]

## Expected Yield and Characterization

- Yield: 89%[3]
- Characterization: The product can be characterized by mass spectrometry.
  - Mass Spectrometry (MS):  $[M+H]^+$  ion at m/z 208.[3]

## Conversion to Hydrochloride Salt

For improved stability, crystallinity, and handling, the free base can be converted to its hydrochloride salt.[3]

- Dissolve the purified **(S)-(4-Benzylmorpholin-3-yl)methanol** in a suitable solvent such as ethanol or ethyl acetate.
- Treat the solution with hydrochloric acid.
- The hydrochloride salt will precipitate and can be collected by filtration.

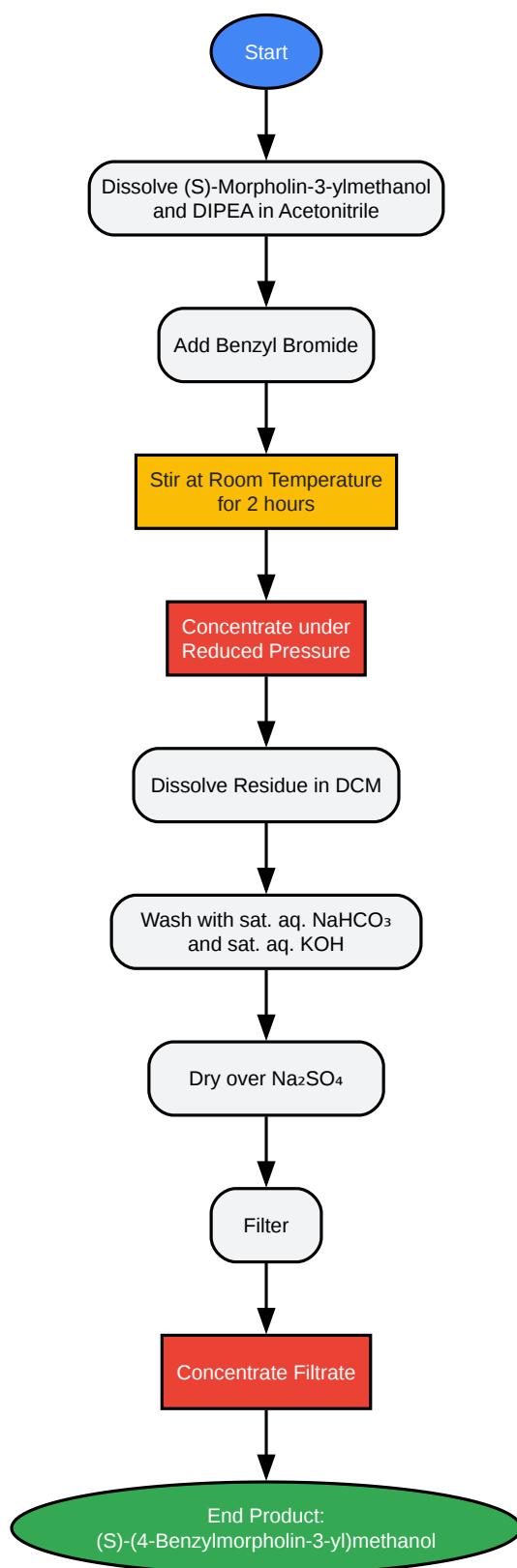
The molecular weight of **(S)-(4-Benzylmorpholin-3-yl)methanol** Hydrochloride is 243.73 g/mol .[3]

## Safety Precautions

- Work in a well-ventilated fume hood.

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Benzyl bromide is lachrymatory and a corrosive agent. Handle with extreme care.
- DIPEA is a corrosive and flammable liquid.
- Dichloromethane is a volatile and potentially carcinogenic solvent.

Diagram of the Experimental Workflow

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Caption: Step-by-step experimental workflow for the synthesis.

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## References

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- 2. (4-benzylmorpholin-3-yl)methanol; CAS No.: 110167-20-9 [chemshuttle.com]
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